

Application of 9-Anthryldiazomethane (ADAM) in Environmental Sample Analysis

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Compound of Interest

Compound Name: 9-Anthryldiazomethane

Cat. No.: B078999

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Application Note and Protocols

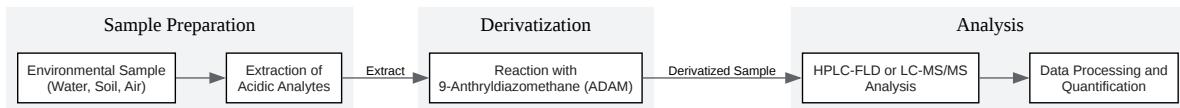
Introduction

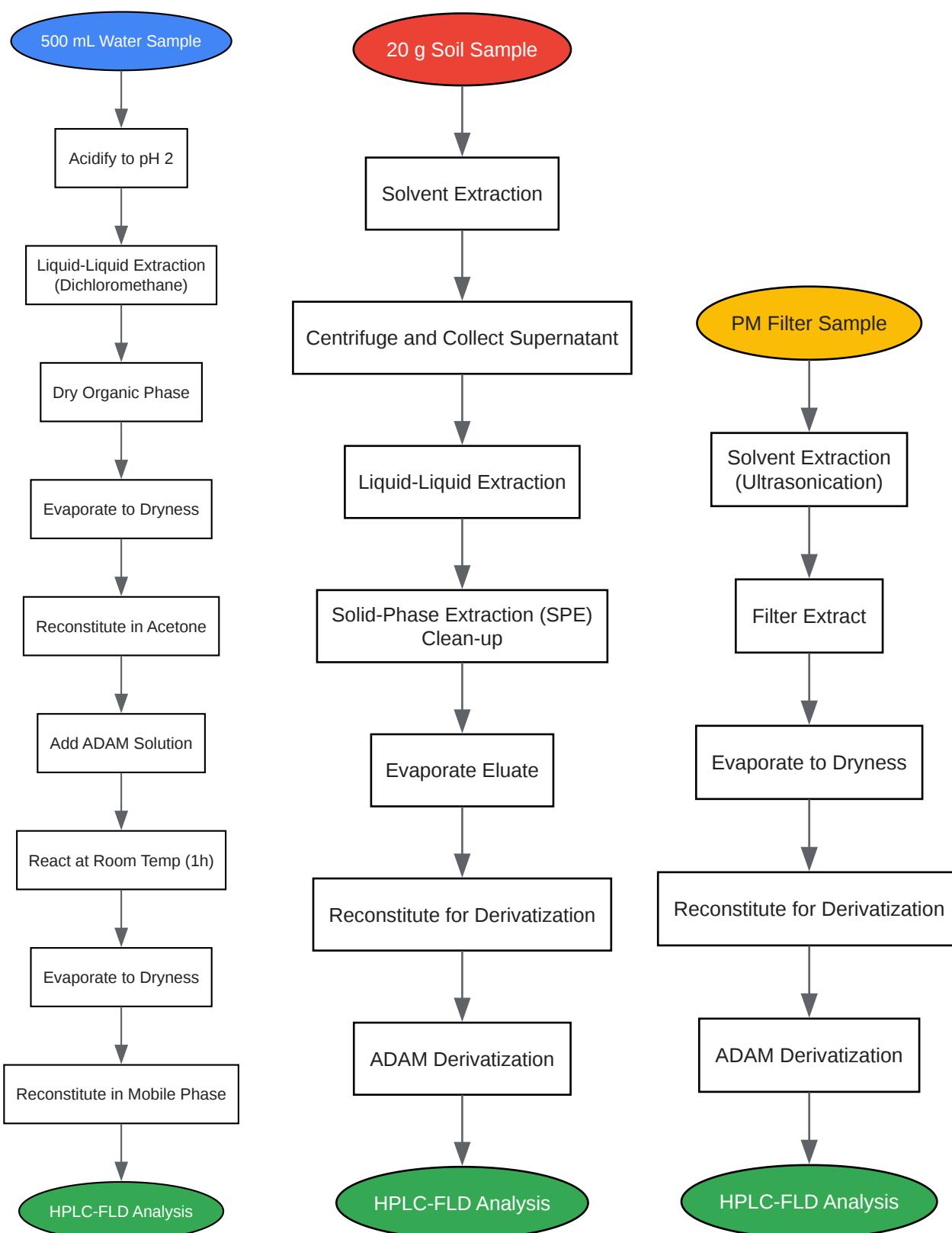
9-Anthryldiazomethane (ADAM) is a fluorescent labeling reagent renowned for its specific and efficient derivatization of carboxylic acids under mild conditions. This property makes it an invaluable tool in environmental analysis, where many pollutants of concern, such as acidic herbicides and fatty acids, possess a carboxylic acid moiety. Derivatization with ADAM yields highly fluorescent and stable 9-anthrylmethyl esters, which can be sensitively and selectively quantified using High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD). This document provides detailed application notes and protocols for the use of ADAM in the analysis of various environmental samples.

The reaction of ADAM with a carboxylic acid proceeds via esterification at room temperature, often without the need for a catalyst, simplifying sample preparation workflows.^{[1][2]} The resulting derivatives exhibit strong fluorescence, allowing for the detection of analytes at picomole levels.^[2]

Analytical Workflow Overview

The general workflow for the analysis of acidic compounds in environmental samples using ADAM derivatization involves several key steps: sample collection and preparation, extraction of acidic analytes, derivatization with ADAM, and subsequent chromatographic analysis.



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References

- 1. New preparation method for 9-anthryldiazomethane (ADAM) as a fluorescent labeling reagent for fatty acids and derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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